

Application Notes and Protocols: Benzyl 4-methylbenzoate in the Fragrance Industry

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Compound of Interest

Compound Name: Benzyl 4-methylbenzoate

Cat. No.: B1581448

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Introduction

Benzyl 4-methylbenzoate (also known as Benzyl p-toluate) is an aromatic ester recognized for its use in the fragrance and flavor industries.^[1] Formed from the reaction of benzyl alcohol and 4-methylbenzoic acid, this compound is a colorless to pale yellow liquid with a generally described pleasant, aromatic odor.^[1] While not as extensively documented in perfumery literature as its close relative, benzyl benzoate, its chemical structure suggests potential applications as a modifier and blender in fragrance compositions.

This document summarizes the available technical data for **Benzyl 4-methylbenzoate** and provides representative experimental protocols relevant to its synthesis and analysis. It is important to note that detailed public information on its specific olfactory profile and quantitative use in fragrance formulations is limited.

Physicochemical and Olfactory Properties

Quantitative data for **Benzyl 4-methylbenzoate** is sparse in fragrance-specific literature. The following tables compile available data from chemical databases and supplier information.

Table 1: Chemical Identity and Physical Properties

Property	Value	Source
Chemical Name	Benzyl 4-methylbenzoate	PubChem
Synonym(s)	Benzyl p-toluate; p-Toluic acid, benzyl ester	PubChem
CAS Number	5467-99-2	[1][2]
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1][2]
Molecular Weight	226.27 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Solubility	Soluble in organic solvents (ethanol, ether); limited solubility in water	[1]

Table 2: Olfactory and Fragrance Application Data

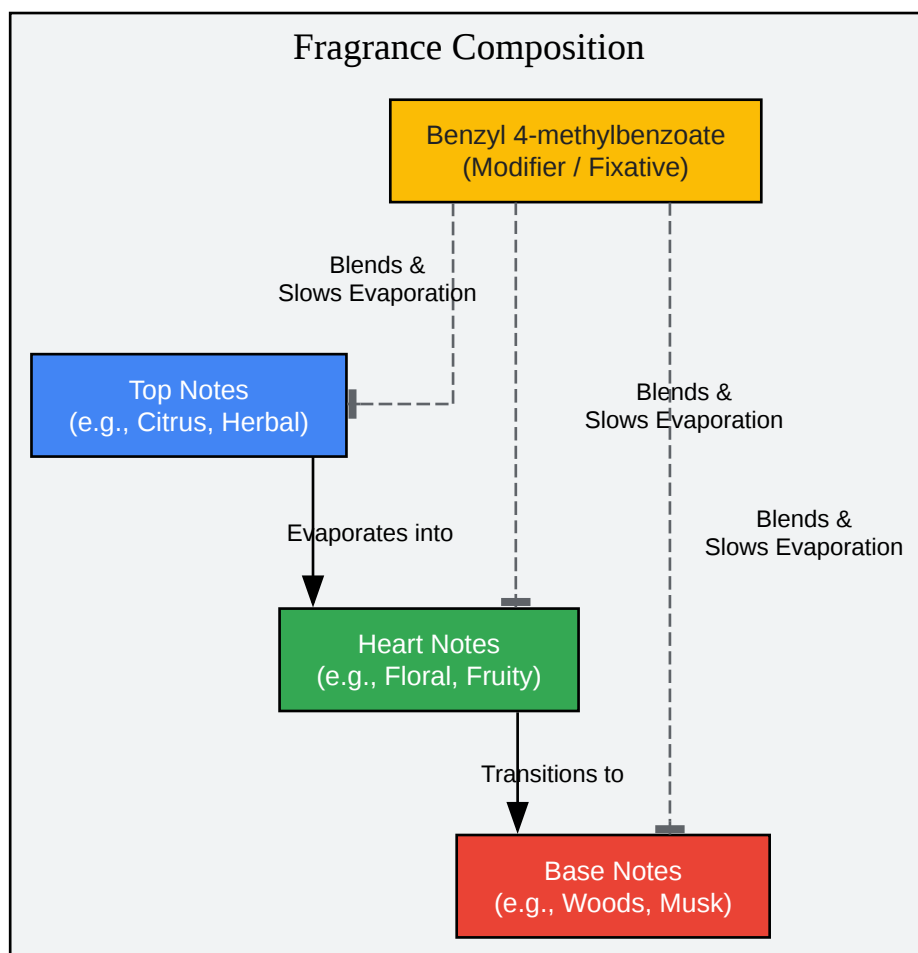
Property	Description	Source/Comment
Odor Profile	Pleasant, aromatic odor.	[1]
Note: A more detailed olfactory description (e.g., floral, fruity, balsamic) is not available in the reviewed literature.		
Potential Role in Fragrance	Modifier, Blender, potential Fixative.	Inferred from its chemical structure as a high molecular weight ester, similar to other benzyl esters used in perfumery. This is a hypothesized role due to a lack of specific documentation.
Typical Usage Level	Not publicly documented.	
Substantivity	Not publicly documented.	

Applications in Fragrance Compositions

Benzyl 4-methylbenzoate is valued for its applications in perfumery and as an intermediate in organic synthesis.[1] Based on the properties of similar high molecular weight esters like benzyl benzoate, it can be logically inferred that **Benzyl 4-methylbenzoate** may serve several functions within a fragrance formulation:

- **Modifier:** It could be used to blend and soften the notes of other ingredients, adding a subtle aromatic character without dominating the composition.
- **Fixative:** Its low volatility could allow it to act as a fixative, slowing the evaporation rate of more volatile fragrance components and thus prolonging the scent's longevity on the skin.
- **Blender for Floral and Oriental Accords:** Its aromatic nature suggests it could be a valuable component in creating complex floral, balsamic, and oriental fragrance types, providing body and warmth.

The logical relationship of how a modifier/fixative like **Benzyl 4-methylbenzoate** might function in a fragrance is illustrated below.



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Fig. 1: Potential role of **Benzyl 4-methylbenzoate** in a fragrance.

Experimental Protocols

Protocol 1: Representative Synthesis via Fischer Esterification

This protocol describes a standard laboratory procedure for the synthesis of **Benzyl 4-methylbenzoate** from 4-methylbenzoic acid and benzyl alcohol. This is a representative method based on the well-established Fischer esterification reaction.

Materials:

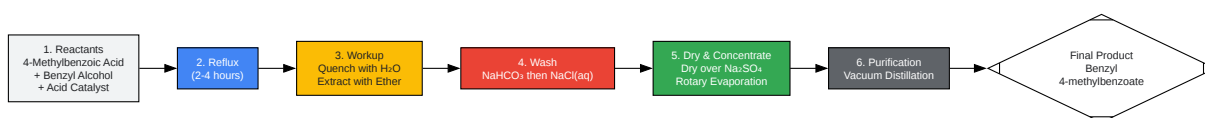
- 4-methylbenzoic acid (p-toluic acid)

- Benzyl alcohol (in excess, e.g., 4-fold molar excess)
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH) as a catalyst
- Diethyl ether or Ethyl acetate (for extraction)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottomed flask, reflux condenser, heating mantle, separatory funnel, distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottomed flask, combine 1.0 mole of 4-methylbenzoic acid with 4.0 moles of benzyl alcohol.
- **Catalyst Addition:** Slowly and with stirring, add a catalytic amount of concentrated sulfuric acid (approx. 1-2% of the total reactant mass).
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 2-4 hours. The progress can be monitored by Thin Layer Chromatography (TLC).
- **Cooling and Quenching:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully pour the cooled mixture into a separatory funnel containing cold water.
- **Extraction:** Extract the aqueous mixture with diethyl ether or ethyl acetate. The organic layer will contain the ester and excess benzyl alcohol.
- **Washing:** Wash the organic layer sequentially with:
 - Saturated sodium bicarbonate solution to neutralize the acid catalyst and remove any unreacted 4-methylbenzoic acid. (Caution: CO_2 evolution).

- Saturated sodium chloride solution (brine) to remove residual water.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the extraction solvent using a rotary evaporator.
- Purification: The crude product (a mixture of **Benzyl 4-methylbenzoate** and excess benzyl alcohol) is purified by vacuum distillation to separate the high-boiling ester from the lower-boiling excess alcohol.



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Fig. 2: Workflow for the synthesis of **Benzyl 4-methylbenzoate**.

Protocol 2: Quality Control by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for analyzing the purity of the synthesized **Benzyl 4-methylbenzoate**.

Instrumentation:

- Gas Chromatograph with a Flame Ionization Detector (FID) or Mass Spectrometer (MS)
- Capillary Column: A non-polar or medium-polarity column (e.g., DB-5, HP-5MS) is suitable.

Sample Preparation:

- Dilute a small amount of the purified product in a suitable solvent (e.g., ethanol or ethyl acetate) to a concentration of approximately 100-1000 ppm.

GC-MS Conditions (Typical):

- Injector Temperature: 250 °C
- Carrier Gas: Helium, constant flow (e.g., 1.0 mL/min)
- Oven Program:
 - Initial Temperature: 100 °C, hold for 1 minute.
 - Ramp: 10 °C/min to 280 °C.
 - Final Hold: Hold at 280 °C for 5-10 minutes.
- MS Detector (if used):
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Scan Range: 40-450 amu

Data Analysis:

- The purity of the sample is determined by the relative peak area of **Benzyl 4-methylbenzoate** in the chromatogram.
- The identity is confirmed by comparing the resulting mass spectrum with a reference spectrum. Key fragments would be expected at m/z values corresponding to the benzyl cation (91) and the 4-methylbenzoyl cation (119).

Safety and Regulatory

Information on the regulatory status of **Benzyl 4-methylbenzoate** under organizations like IFRA (International Fragrance Association) is not readily available, unlike for more common materials like benzyl benzoate. Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), should be followed when handling this chemical.

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References

- 1. CAS 5467-99-2: Benzyl 4-methylbenzoate | CymitQuimica [cymitquimica.com]
- 2. Benzyl 4-methylbenzoate | C15H14O2 | CID 230518 - PubChem [pubchem.ncbi.nlm.nih.gov]
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